

How to dissolve Z-Val-Val-Arg-AMC for stock solution

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Compound of Interest

Compound Name: Z-Val-Val-Arg-AMC

Cat. No.: B053991

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Technical Support Center: Z-Val-Val-Arg-AMC

Welcome to the technical support center for **Z-Val-Val-Arg-AMC**. This guide provides detailed instructions and troubleshooting advice for the proper handling and dissolution of **Z-Val-Val-Arg-AMC** for use in your research.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Z-Val-Val-Arg-AMC**?

A1: The recommended solvent for preparing a stock solution of **Z-Val-Val-Arg-AMC** is high-purity, anhydrous dimethyl sulfoxide (DMSO).^{[1][2]}

Q2: What is a typical concentration for a **Z-Val-Val-Arg-AMC** stock solution?

A2: While the maximum solubility is not always provided, a common starting concentration for similar peptide-AMC substrates is in the range of 10-100 mM in DMSO. For a related compound, Z-Arg-Arg-AMC, a stock solution of 100 mM in anhydrous DMSO is used.^[3] We recommend preparing a 10 mM stock solution as a starting point.

Q3: How should I store the solid **Z-Val-Val-Arg-AMC** and the stock solution?

A3: The solid, lyophilized **Z-Val-Val-Arg-AMC** should be stored at -20°C.^{[1][4]} The stock solution in DMSO should be aliquoted into single-use volumes and stored at -20°C for short-

term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[5][6]} Avoid repeated freeze-thaw cycles.

Q4: I am having trouble dissolving the peptide, what should I do?

A4: If you encounter difficulties in dissolving **Z-Val-Val-Arg-AMC**, please refer to our troubleshooting guide below. Common solutions include ensuring the DMSO is anhydrous, vortexing, gentle warming, and sonication.^[5]

Product Information and Data

The following table summarizes key quantitative data for **Z-Val-Val-Arg-AMC**.

Property	Value
Molecular Weight	663.76 g/mol ^{[4][7][8]}
Recommended Solvent	Dimethyl Sulfoxide (DMSO) ^{[1][2]}
Recommended Stock Conc.	10 mM (starting concentration)
Storage (Solid)	-20°C ^{[1][4]}
Storage (Solution)	-20°C (1 month) or -80°C (6 months) ^{[5][6]}

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **Z-Val-Val-Arg-AMC**.

Materials:

- **Z-Val-Val-Arg-AMC** (solid)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and sterile tips

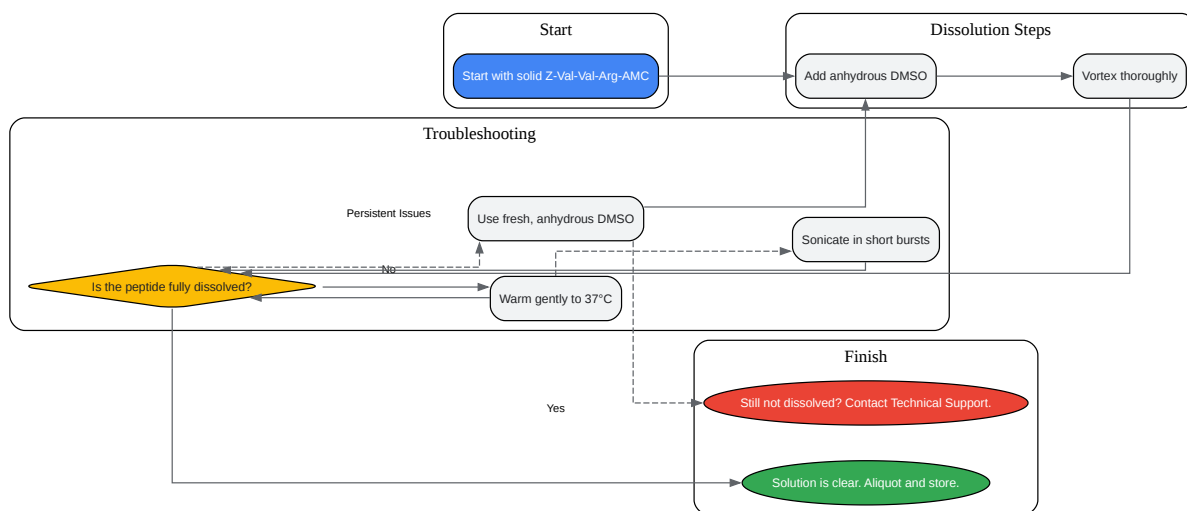
- Vortex mixer
- Optional: Water bath or heat block, sonicator

Procedure:

- Equilibrate: Allow the vial of solid **Z-Val-Val-Arg-AMC** to warm to room temperature before opening to prevent condensation.
- Weigh: Accurately weigh the desired amount of the peptide. For example, to prepare 1 mL of a 10 mM stock solution, you will need 6.64 mg of **Z-Val-Val-Arg-AMC** (Molecular Weight: 663.76 g/mol).
- Add Solvent: Add the calculated volume of anhydrous DMSO to the vial containing the peptide.
- Dissolve:
 - Vortex the solution for 1-2 minutes to aid dissolution.
 - If the peptide does not fully dissolve, you can try the following:
 - Gentle Warming: Briefly warm the solution at 37°C.
 - Sonication: Place the vial in a sonicator bath for short intervals until the solution is clear.
- [5]
- Aliquot: Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in microcentrifuge tubes. This will minimize contamination and degradation from repeated freeze-thaw cycles.
- Store: Store the aliquots at -20°C for short-term use or at -80°C for long-term storage.

Troubleshooting Guide

This section addresses common issues that may arise during the dissolution of **Z-Val-Val-Arg-AMC**.



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Caption: Troubleshooting workflow for dissolving **Z-Val-Val-Arg-AMC**.

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